

Green Chemistry Applications of [EMIM]HSO₄: A Technical Guide

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium hydrogen sulfate*

Cat. No.: B1340003

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Introduction

1-Ethyl-3-methylimidazolium hydrogen sulfate, abbreviated as [EMIM]HSO₄, has emerged as a versatile and environmentally benign ionic liquid with significant applications in the field of green chemistry. Its unique physicochemical properties, including low vapor pressure, high thermal stability, and tunable acidity, make it an attractive alternative to conventional volatile organic solvents and corrosive acid catalysts. This technical guide provides an in-depth overview of the core green chemistry applications of [EMIM]HSO₄, targeting researchers, scientists, and drug development professionals. The guide details its use as a catalyst and solvent in key organic transformations and biomass processing, presenting quantitative data, experimental protocols, and process workflows.

Physicochemical Properties of [EMIM]HSO₄

A comprehensive understanding of the physical and chemical characteristics of [EMIM]HSO₄ is essential for its effective application. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ S	[1][2]
Molecular Weight	208.24 g/mol	[1][2]
CAS Number	412009-61-1	[2]
Appearance	Light yellow viscous liquid	
Melting Point	-23 °C	[3]
Decomposition Temperature	> 270 °C	[1][4]
Density	1.36 g/cm ³ (at 28 °C)	[3]
Viscosity	1510 cP (at 25 °C)	[3]
Conductivity	0.50 mS/cm (at 20 °C)	[3]

Green Chemistry Applications

[EMIM]HSO₄ has demonstrated considerable efficacy in a range of green chemical processes, primarily as a reusable acidic catalyst and a green solvent. Its applications span across various domains, including organic synthesis and biomass valorization.

Catalyst in Organic Synthesis

[EMIM]HSO₄ serves as an efficient and recyclable catalyst for a variety of acid-catalyzed organic reactions, offering a greener alternative to traditional mineral acids.

[EMIM]HSO₄ has been widely employed as a catalyst for the synthesis of esters, an important class of compounds with applications in flavors, fragrances, solvents, and biofuels. It effectively catalyzes the reaction between carboxylic acids and alcohols to produce high yields of the corresponding esters.

Quantitative Data for Esterification Reactions:

Carboxylic Acid	Alcohol	Catalyst Loading (mol%)	Temperature (°C)	Time (h)	Yield (%)	Reference
Acetic Acid	Ethanol	-	60	-	60-70	[5]
Acetic Acid	1-Propanol	-	80	-	60-70	[5]
Acetic Acid	1-Butanol	-	80	-	60-70	[5]
Oleic Acid	Lauryl Alcohol	8 wt%	100	6	91.17	[6]

The Biginelli reaction is a one-pot multicomponent reaction for the synthesis of dihydropyrimidinones (DHPMs), a class of heterocyclic compounds with a wide range of pharmacological activities. [EMIM]HSO₄ and its analogues have been shown to be effective catalysts for this reaction, promoting high yields under solvent-free conditions.

Quantitative Data for Biginelli Reaction:

Aldehyd e	β- Ketoest er	Urea/Thi ourea	Catalyst	Temper ature (°C)	Time (min)	Yield (%)	Referen ce
4- Methoxy benzalde hyde	Ethyl Acetoace tate	Urea	Diisoprop ylammoni um hydrogen sulphate	80	30	88	[7]
Benzalde hyde	Ethyl Acetoace tate	Urea	[Hmim]Tf a	100	120	99	[8]
4- Chlorobe nzaldehy de	Ethyl Acetoace tate	Urea	[Hmim]Tf a	100	120	95	[8]
4- Nitrobenz aldehyde	Ethyl Acetoace tate	Urea	[Hmim]Tf a	100	120	96	[8]

Biomass Valorization

[EMIM]HSO₄ plays a crucial role in the sustainable conversion of lignocellulosic biomass into valuable platform chemicals and biofuels. Its ability to dissolve and hydrolyze biomass components makes it a key enabler in biorefinery processes.

Saccharification, the process of breaking down complex carbohydrates in biomass into simpler sugars, is a critical step in biofuel production. [EMIM]HSO₄ has been demonstrated to be an effective catalyst for the saccharification of various lignocellulosic feedstocks.

Quantitative Data for Biomass Saccharification:

Biomass Source	Biomass Loading (w/v)	Temperature (°C)	Time (h)	Reducing Sugar Yield (%)	Reference
Sugarcane Bagasse	4%	100	1	37.9	
Sago Hampas	4%	100	3	7.0	
Rice Husk	4%	100	5	1.1	

Experimental Protocols

This section provides detailed methodologies for key experiments cited in this guide, enabling researchers to reproduce the described applications of [EMIM]HSO₄.

Synthesis of 1-Ethyl-3-methylimidazolium Hydrogen Sulfate ([EMIM]HSO₄)

A common method for the synthesis of [EMIM]HSO₄ involves the quaternization of N-methylimidazole with diethyl sulfate followed by anion exchange. A detailed, safe, and scalable one-step synthesis is as follows:

- Materials: N-methylimidazole, diethyl sulfate.
- Procedure: a. To a three-necked flask equipped with a stirrer and a dropping funnel, add 8.21 g of N-methylimidazole. b. Heat the flask in a water bath to 50°C and begin stirring. c. Slowly add 18.48 g of diethyl sulfate dropwise (approximately one drop every 3 seconds) through the dropping funnel. d. Maintain the reaction under a dry atmosphere and monitor its progress using Thin Layer Chromatography (TLC). e. After the reaction is complete, wash the mixture three times with ethyl acetate. f. Separate the lower ionic liquid layer and remove any residual ethyl acetate by evaporation under reduced pressure at 70°C to obtain the final product as a light yellow viscous liquid.

Esterification of Oleic Acid using [EMIM]HSO₄

This protocol describes the use of [EMIM]HSO₄ as a catalyst for the esterification of a fatty acid.

- Materials: Oleic acid, lauryl alcohol, [EMIM]HSO₄.
- Procedure: a. In a reaction vessel, combine oleic acid and lauryl alcohol in a desired molar ratio. b. Add [EMIM]HSO₄ as the catalyst (e.g., 8 wt% of the total reactants). c. Heat the reaction mixture to the desired temperature (e.g., 100 °C) with continuous stirring for a specified duration (e.g., 6 hours). d. Monitor the progress of the reaction by techniques such as gas chromatography (GC) or TLC. e. Upon completion, the ester product can be separated from the ionic liquid catalyst by extraction with a non-polar solvent. The ionic liquid can then be recovered and reused.[\[6\]](#)

Biginelli Reaction Catalyzed by an Analogue of [EMIM]HSO₄

This protocol outlines a solvent-free Biginelli reaction using a hydrogen sulfate-based ionic liquid.

- Materials: Aromatic aldehyde (e.g., 4-methoxybenzaldehyde), β-ketoester (e.g., ethyl acetoacetate), urea, and an acidic ionic liquid catalyst (e.g., diisopropylammonium hydrogen sulphate).
- Procedure: a. In a round-bottom flask, mix the aldehyde (1 mmol), β-ketoester (1 mmol), urea (1.5 mmol), and the ionic liquid catalyst (e.g., 5 mmol). b. Heat the reaction mixture to 80 °C with stirring for 30 minutes. c. Monitor the reaction completion by TLC. d. After the reaction is complete, cool the mixture and add cold water to precipitate the product. e. Collect the solid product by filtration and wash with water to remove the ionic liquid. The product can be further purified by recrystallization.[\[7\]](#)

Biomass Saccharification using [EMIM]HSO₄

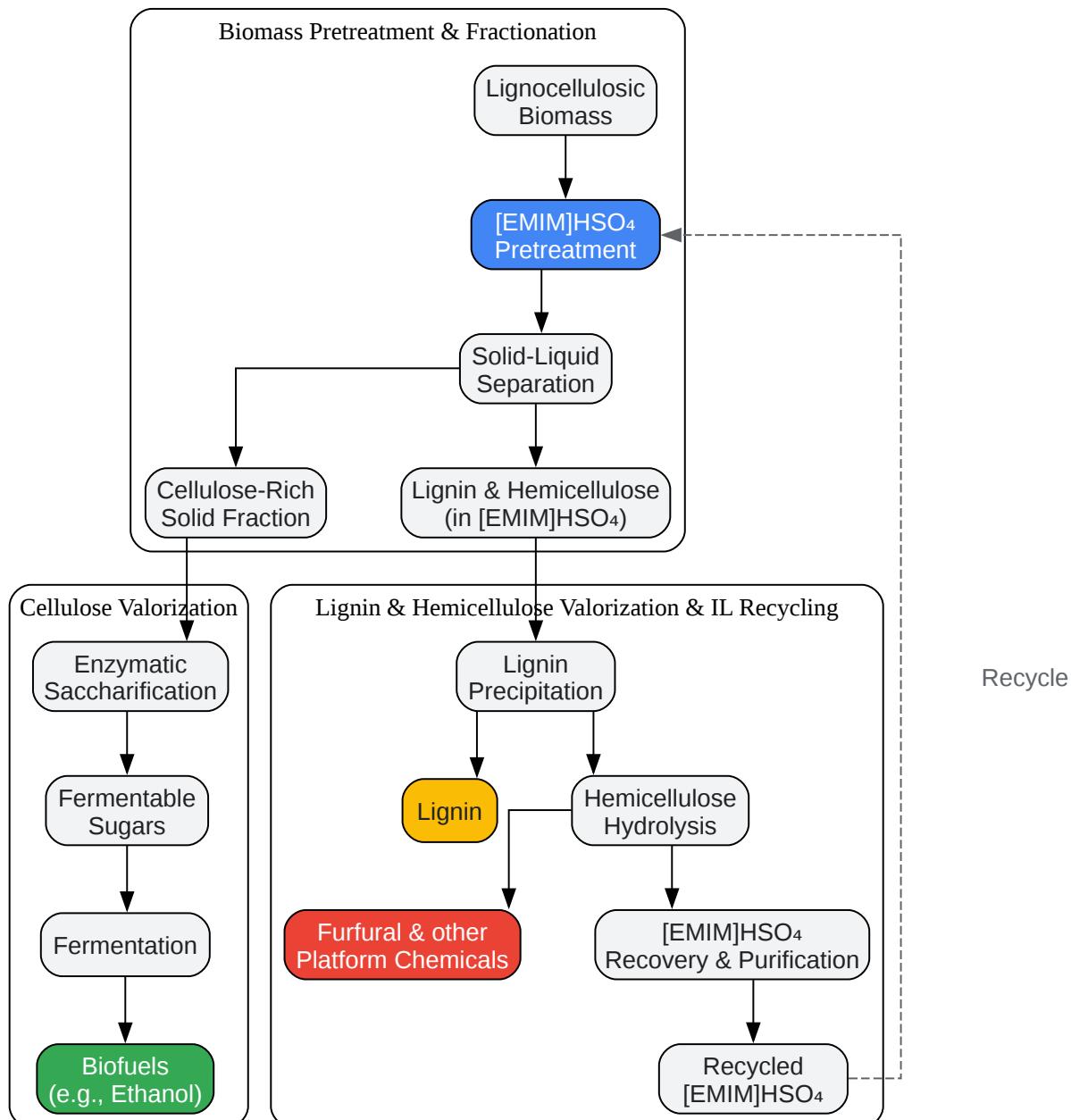
This protocol details the simultaneous dissolution and saccharification of lignocellulosic biomass.

- Materials: Lignocellulosic biomass (e.g., sugarcane bagasse), [EMIM]HSO₄.

- Procedure: a. Prepare a 4% (w/v) suspension of the biomass in [EMIM]HSO₄ in a test tube. b. Heat the mixture in an oil bath at 100 °C for a specified duration (e.g., 1-5 hours). c. After the reaction, centrifuge the mixture to separate the supernatant containing the dissolved sugars from the residual biomass. d. The total reducing sugar content in the supernatant can be determined using the 3,5-dinitrosalicylic acid (DNS) method.

Process Workflows and Logical Relationships

The integration of [EMIM]HSO₄ into green chemical processes can be visualized through workflows that illustrate the sequence of operations and decision points.

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Caption: Integrated biorefinery workflow using [EMIM]HSO₄.

This diagram illustrates a conceptual workflow for an integrated biorefinery process utilizing [EMIM]HSO₄. The process begins with the pretreatment of lignocellulosic biomass using the ionic liquid, which facilitates the fractionation of biomass into a cellulose-rich solid and a liquid stream containing dissolved lignin and hemicellulose in [EMIM]HSO₄. The cellulose fraction can then be subjected to enzymatic saccharification to produce fermentable sugars, which are subsequently converted to biofuels. The lignin can be precipitated and recovered as a valuable co-product. The remaining hemicellulose in the ionic liquid can be hydrolyzed to produce platform chemicals like furfural. A crucial step in this green process is the recovery and recycling of [EMIM]HSO₄, which is then reintroduced into the pretreatment stage, thereby minimizing waste and improving the overall sustainability and economic viability of the biorefinery.

Conclusion

[EMIM]HSO₄ has proven to be a highly effective and versatile ionic liquid for a range of green chemistry applications. Its dual role as a catalyst and a solvent, combined with its recyclability and favorable environmental profile, positions it as a key enabling technology for the development of more sustainable chemical processes. The quantitative data and detailed experimental protocols provided in this guide serve as a valuable resource for researchers and professionals seeking to implement [EMIM]HSO₄ in their work. The visualized workflow of an integrated biorefinery highlights the potential of this ionic liquid to contribute significantly to the circular bioeconomy. Further research and process optimization will undoubtedly expand the scope of [EMIM]HSO₄'s applications, paving the way for a greener and more sustainable chemical industry.

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